Tristearin-13C3: A Technical Guide for Researchers

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Compound of Interest

Compound Name:	*Tristearin-13C3*
CAS No.:	*287100-84-9*
Cat. No.:	*B1603631*

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This technical guide provides an in-depth overview of the chemical and physical properties of **Tristearin-13C3**, a stable isotope-labeled triglyceride crucial for metabolic research. It is intended for researchers, scientists, and drug development professionals who are utilizing stable isotopes to trace lipid metabolism in vivo. This document outlines the key characteristics of **Tristearin-13C3**, detailed experimental protocols for its use, and a visual representation of a common experimental workflow.

Core Chemical and Physical Properties

Tristearin-13C3 is a synthetic form of tristearin where three carbon atoms in the glycerol backbone or the fatty acid chains have been replaced with the stable isotope carbon-13. This isotopic labeling allows for the precise tracking of its metabolic fate within a biological system without the need for radioactive tracers. Its physical and chemical properties are largely similar to its unlabeled counterpart, Tristearin.

Quantitative Data Summary

For ease of comparison, the following table summarizes the key quantitative data for **Tristearin-13C3** and its unlabeled form, Tristearin.

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Property	Tristearin-13C3	Tristearin	References
Synonyms	Glycerol tristearate-13C3, Tristearin-carboxyls-13C3	Glyceryl tristearate, Trioctadecanoin	[1][2][3]
CAS Number	287100-84-9	555-43-1	[1][2][4]
Molecular Formula	$C_{54}{}^{13}C_3H_{110}O_6$	$C_{57}H_{110}O_6$	[1][4]
Molecular Weight	894.46 g/mol	891.48 g/mol	[1][2][4]
Appearance	White to off-white solid/powder	Colorless or white odorless solid/powder	[1][4]
Melting Point	72-75 °C	55-74 °C (polymorphic)	[1][4]
Boiling Point	Not specified, similar to Tristearin	260 °C	[3][5]
Solubility	Insoluble in water; Soluble in organic solvents like chloroform and hot ethanol.	Insoluble in water; Soluble in alcohol, chloroform, carbon disulfide.	[5]
Isotopic Purity	Typically >98 atom % 13C	Not Applicable	[2][6]
Chemical Purity	Typically ≥98%	≥80% (GC)	[2][6][7]
Storage	Recommended at -20°C	Store at 0 - 8 °C	[1][7][8]

Experimental Protocols: In Vivo Metabolic Tracing

Tristearin-13C3 is a valuable tracer for studying intestinal fat absorption and subsequent fatty acid metabolism.[9][10] A common application is the ^{13}C-Tristearin breath test, a non-invasive method to assess fat malabsorption.[8][11][12] The following protocol is a synthesized methodology based on established practices for stable isotope tracer studies.

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^{13}C-Tristearin Breath Test for Fat Malabsorption Assessment

Objective: To quantitatively assess the digestion and absorption of dietary fat by measuring the appearance of $^{13}CO_2$ in expired breath after oral administration of **Tristearin-13C3**.

Materials:

- **Tristearin-13C3**
- Test Meal: A standardized liquid meal or a meal with a known fat content (e.g., two slices of white bread with butter and chocolate spread).[13]
- Breath collection bags or tubes
- Isotope Ratio Mass Spectrometer (IRMS) or a compatible $^{13}CO_2$ analyzer

Procedure:

- Subject Preparation: The subject should fast overnight (at least 8-12 hours) to ensure a stable baseline $^{13}CO_2/^{12}CO_2$ ratio.[8]
- Baseline Breath Sample: Before administering the test meal, collect a baseline breath sample to determine the natural abundance of $^{13}CO_2$ in the subject's breath.[13]
- Tracer Administration:
  - Accurately weigh a dose of **Tristearin-13C3**. The exact dose may vary depending on the specific protocol and analytical sensitivity, but a typical dose for human studies is in the range of 200 µL of ^{13}C-labeled triglyceride mixed with the meal.[8][11]
  - Thoroughly mix the **Tristearin-13C3** with the standardized test meal.
  - The subject consumes the entire meal within a specified timeframe (e.g., 10-15 minutes).
- Post-Dose Breath Sampling:

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- Collect breath samples at regular intervals for several hours. A common schedule is every 30 minutes for the first 2 hours, and then hourly for up to 6 hours.[8][11]
- For each time point, the subject should exhale normally into the collection device.

- Sample Analysis:
  - Analyze the collected breath samples for their $^{13}CO_2/^{12}CO_2$ isotope ratio using an Isotope Ratio Mass Spectrometer (IRMS).
  - The results are typically expressed as the delta over baseline (DOB) or the percentage of the administered ^{13}C dose recovered per hour (% dose/h).[12]
- Data Interpretation:
  - A lower-than-normal excretion of $^{13}CO_2$ in the breath over the collection period is indicative of fat malabsorption, as the labeled fatty acids from **Tristearin-13C3** were not efficiently absorbed and metabolized.[8][11]
  - The cumulative percentage dose recovery (cPDR) over the entire study period can be calculated to provide a quantitative measure of fat absorption.[8]

Mandatory Visualization

The following diagram illustrates the experimental workflow of the ^{13}C-Tristearin breath test.

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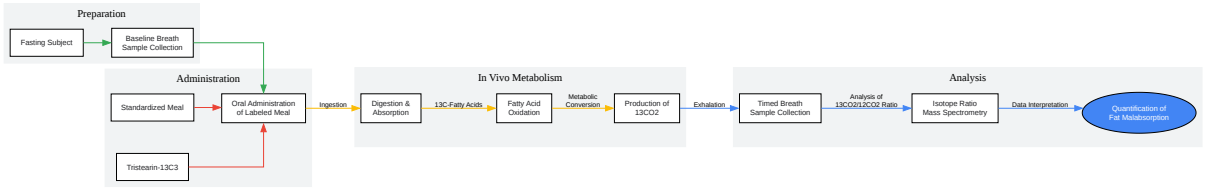

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Workflow of the ^{13}C-Tristearin Breath Test.

This guide provides a foundational understanding of **Tristearin-13C3** and its application in metabolic research. For specific research questions and in-depth experimental design, consulting primary literature and established protocols is highly recommended. The use of stable isotope tracers like **Tristearin-13C3** continues to be a powerful tool in elucidating the complexities of lipid metabolism and its role in health and disease.

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